

Environmental Fate and Degradation Pathways of Aldoxycarb: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aldoxycarb

Cat. No.: B1666834

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aldoxycarb, the sulfone metabolite of the N-methylcarbamate insecticide aldicarb, is a compound of significant environmental interest due to its potential for mobility in soil and subsequent contamination of groundwater.[1] Understanding its environmental fate—the collective processes of degradation, transport, and transformation—is crucial for accurate risk assessment and the development of effective remediation strategies. This technical guide provides an in-depth overview of the environmental degradation pathways of **aldoxycarb**, summarizing key quantitative data, detailing experimental methodologies, and visualizing the core processes involved.

Chemical and Physical Properties

Aldoxycarb is a white crystalline powder with a slightly sulfurous odor.[1] Its chemical structure and key physicochemical properties are summarized below. A notable characteristic is its high water solubility, which contributes to its potential for leaching in soil environments.[2]

Property	Value	Reference
Chemical Name	2-methyl-2-(methylsulfonyl)propanal O-[(methylamino)carbonyl]oxime	[1]
CAS Number	1646-88-4	[1]
Molecular Formula	C ₇ H ₁₄ N ₂ O ₄ S	[3]
Molecular Weight	222.26 g/mol	[3]
Melting Point	140-142 °C	[1]
Vapor Pressure	9 x 10 ⁻⁵ mm Hg at 25 °C	[1]
Water Solubility	High	[2]
Log K _{ow}	-0.57	[4]

Degradation Pathways

The environmental degradation of **aldoxycarb** is primarily driven by two key processes: chemical hydrolysis and microbial degradation. Photolysis is generally not considered a major degradation pathway for **aldoxycarb**.

Chemical Degradation: Hydrolysis

Hydrolysis is a significant abiotic degradation pathway for **aldoxycarb**, particularly under alkaline conditions. The carbamate ester linkage is susceptible to cleavage, leading to the formation of less toxic degradation products.[1] **Aldoxycarb** is stable in acidic and neutral aqueous environments but becomes increasingly unstable as the pH rises.[1]

The primary hydrolysis product of **aldoxycarb** is **aldoxycarb** oxime (sulfocarb oxime). This intermediate is then further and rapidly degraded to other compounds, including methane sulfonic acid and 2-hydroxy isobutyraldehyde oxime.[1]

Quantitative Data for Hydrolysis:

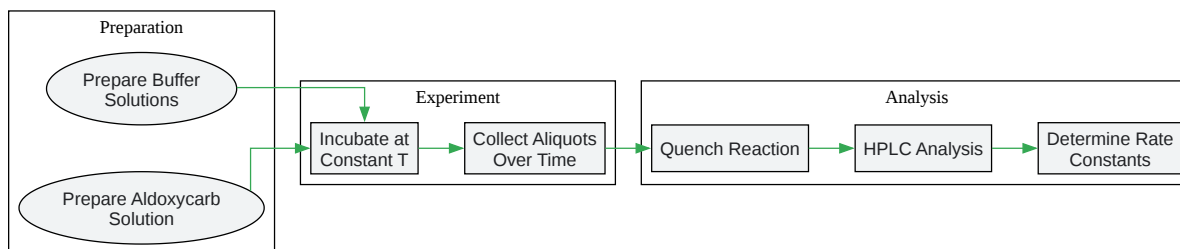
The hydrolysis of **aldoxycarb** follows second-order kinetics. The rate of degradation is dependent on the concentration of both **aldoxycarb** and the hydrolyzing agent (e.g., hydroxide ions).

Parameter	Value	Conditions	Reference
Base-catalyzed second-order rate constant (k_b)	40.3 (\pm 0.5) L mol ⁻¹ min ⁻¹	25 °C	[5]
Acid-catalyzed second-order rate constant (k_a)	7.33 (\pm 0.06) x 10 ⁻⁴ L mol ⁻¹ min ⁻¹	25 °C	[5]
Activation Energy (Base Hydrolysis)	15.2 (\pm 0.1) kcal/mole	-	[5]

Experimental Protocol: Determination of Hydrolysis Rate Constants

The following protocol is a generalized representation based on the study by Lemley and Zhong (1983) for determining the hydrolysis kinetics of **aldoxycarb**.[\[5\]](#)

- Preparation of Solutions: Prepare aqueous solutions of **aldoxycarb** at a known concentration (e.g., 37 µg/L). Prepare a series of buffer solutions to maintain constant pH during the experiments.
- Incubation: Incubate the **aldoxycarb** solutions in the dark at a constant temperature (e.g., 25 °C).
- Sampling: At predetermined time intervals, withdraw aliquots from the reaction solutions.
- Analysis: Quench the hydrolysis reaction in the aliquots (e.g., by acidification). Analyze the concentration of the remaining **aldoxycarb** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection.[\[6\]](#)
- Data Analysis: Determine the pseudo-first-order rate constants from the disappearance of **aldoxycarb** at different hydroxide concentrations. Calculate the second-order rate constants from these values.



[Click to download full resolution via product page](#)

Experimental workflow for determining hydrolysis kinetics.

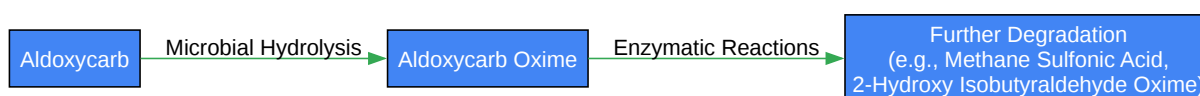
Biotic Degradation: Microbial Metabolism

Microbial degradation is a key process in the dissipation of **aldoxycarb** in soil environments.^[1] Soil microorganisms utilize **aldoxycarb** as a source of carbon and nitrogen, breaking it down into simpler, non-toxic compounds. The rate of microbial degradation is influenced by soil type, organic matter content, moisture, temperature, and the composition of the microbial community.^[7]

Aldoxycarb is degraded under both aerobic and anaerobic conditions.^[1] In some soils, such as sandy loam, **aldoxycarb** has a reported half-life of 2 to 4 weeks.^[1]

Degradation Pathway:

The microbial degradation of **aldoxycarb** can proceed through hydrolysis of the carbamate ester bond, similar to chemical hydrolysis, to form **aldoxycarb** oxime. Further enzymatic reactions can then break down the molecule.



[Click to download full resolution via product page](#)

*Simplified microbial degradation pathway of **aldoxycarb**.*

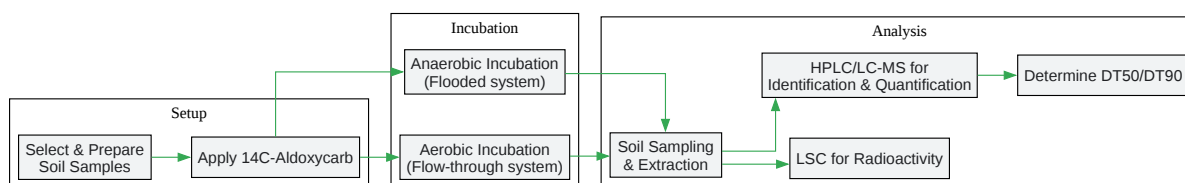
Experimental Protocol: Aerobic and Anaerobic Soil Metabolism (Following OECD Guideline 307)

This protocol provides a general framework for assessing the aerobic and anaerobic transformation of **aldoxycarb** in soil.^{[4][8]}

- Soil Selection and Preparation: Select at least three different soil types with varying characteristics (pH, organic carbon content, texture). Sieve the soils and adjust the moisture content to a specified level (e.g., 40-60% of maximum water holding capacity).
- Test Substance Application: Treat the soil samples with ¹⁴C-labeled **aldoxycarb** at a concentration relevant to its agricultural use.
- Incubation:
 - Aerobic: Incubate the soil samples in the dark at a constant temperature (e.g., 20 °C) in a flow-through system that allows for the trapping of evolved ¹⁴CO₂ and other volatile organic compounds.
 - Anaerobic: After an initial aerobic phase to establish microbial activity, flood the soil samples with water and purge with an inert gas (e.g., nitrogen) to create anaerobic conditions. Incubate in the dark at a constant temperature.
- Sampling and Extraction: At various time intervals, collect replicate soil samples. Extract the soil samples with appropriate solvents (e.g., acetonitrile/water) to separate **aldoxycarb** and its transformation products.
- Analysis:
 - Quantify the radioactivity in the soil extracts, non-extractable residues, and volatile traps using Liquid Scintillation Counting (LSC).
 - Identify and quantify **aldoxycarb** and its degradation products in the extracts using analytical techniques such as HPLC with radiometric detection and/or Liquid

Chromatography-Mass Spectrometry (LC-MS).

- Data Analysis: Determine the dissipation time (DT₅₀ and DT₉₀) for **aldoxycarb** and the formation and decline of major transformation products.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. Identification of degraded products of aldicarb due to the catalytic behavior of titanium dioxide/polyacrylonitrile nanofiber - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Aldoxycarb | C₇H₁₄N₂O₄S | CID 9570093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Kinetics of aqueous base and acid hydrolysis of aldicarb, aldicarb sulfoxide and aldicarb sulfone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Simple determination of oxime carbamates in soil and environmental water by high pressure liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Microbial Aldicarb Transformation in Aquifer, Lake, and Salt Marsh Sediments - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Unsaturated zone studies of the degradation and movement of aldicarb and aldoxycarb residues | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- To cite this document: BenchChem. [Environmental Fate and Degradation Pathways of Aldoxycarb: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666834#environmental-fate-and-degradation-pathways-of-aldoxycarb]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com